

Spectroscopic Profile of 1,2,3-Triphenyl-2-propanol: A Technical Guide

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Compound of Interest

Compound Name: 1,2,3-Triphenyl-2-propanol

CAS No.: 5472-27-5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic data for the tertiary alcohol, **1,2,3-Triphenyl-2-propanol**. Due to the limited availability of specific experimental spectra in public databases, this guide focuses on predicted data derived from established principles of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Detailed experimental protocols for obtaining such spectra are also provided.

Predicted Spectroscopic Data

The following tables summarize the anticipated spectroscopic data for **1,2,3-Triphenyl-2-propanol**, based on its chemical structure.

Table 1: Predicted ^1H NMR Data (Solvent: CDCl_3 , Reference: TMS)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.20 - 7.40	Multiplet	15H	Aromatic protons (C ₆ H ₅)
~3.10	Singlet	4H	Methylene protons (-CH ₂ -)
~2.50	Singlet	1H	Hydroxyl proton (-OH)

Table 2: Predicted ¹³C NMR Data (Solvent: CDCl₃, Reference: TMS)

Chemical Shift (δ , ppm)	Assignment
~145	Quaternary aromatic carbon (C-ipso of phenyl attached to C-OH)
~138	Quaternary aromatic carbon (C-ipso of benzyl groups)
~128	Aromatic CH
~127	Aromatic CH
~126	Aromatic CH
~78	Quaternary carbon (C-OH)
~45	Methylene carbon (-CH ₂)

Table 3: Predicted Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
3550 - 3400	Strong, Broad	O-H stretch (alcohol)[1][2]
3100 - 3000	Medium	C-H stretch (aromatic)
3000 - 2850	Medium	C-H stretch (aliphatic)
1600, 1495, 1450	Medium to Weak	C=C stretch (aromatic ring)
~1150	Medium to Strong	C-O stretch (tertiary alcohol)[3] [4]
750 - 700 and 690	Strong	C-H out-of-plane bend (monosubstituted benzene)

Table 4: Predicted Mass Spectrometry (MS) Data

m/z Ratio	Possible Fragment	Notes
288	[C ₂₁ H ₂₀ O] ⁺	Molecular Ion (M ⁺)
270	[M - H ₂ O] ⁺	Loss of water, a common fragmentation for alcohols.[1] [2]
197	[M - CH ₂ C ₆ H ₅] ⁺	Loss of a benzyl radical.
181	[C ₁₄ H ₁₃ O] ⁺	Alpha cleavage, loss of a benzyl radical.[1][2]
105	[C ₇ H ₅ O] ⁺	Benzoyl cation.
91	[C ₇ H ₇] ⁺	Tropylium ion (rearrangement of benzyl cation).
77	[C ₆ H ₅] ⁺	Phenyl cation.

Experimental Protocols

The following are detailed, generalized protocols for obtaining the spectroscopic data outlined above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the chemical environment of the hydrogen (^1H) and carbon (^{13}C) nuclei in the molecule.

Methodology:

- Sample Preparation:
 - Dissolve approximately 5-10 mg of purified **1,2,3-Triphenyl-2-propanol** in 0.5-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3).
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing ($\delta = 0.00$ ppm).
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
 - Place the NMR tube in the spectrometer's probe.
 - Lock onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve homogeneity and optimal resolution.
 - Tune the probe for the desired nucleus (^1H or ^{13}C).
- Data Acquisition:
 - ^1H NMR: Acquire the spectrum using a standard single-pulse experiment. Typical parameters include a $30\text{-}45^\circ$ pulse angle, a spectral width of approximately 15 ppm, and a sufficient number of scans to achieve a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. A larger spectral width (e.g., 240 ppm) is necessary. Due to the low natural abundance of ^{13}C , a greater number of scans and a longer relaxation delay may be required.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule by measuring the absorption of infrared radiation.

Methodology (Attenuated Total Reflectance - ATR):

- Sample Preparation:
 - Ensure the ATR crystal (e.g., diamond or zinc selenide) is clean. Record a background spectrum.
 - Place a small amount of solid **1,2,3-Triphenyl-2-propanol** directly onto the crystal.
- Data Acquisition:
 - Apply pressure to ensure good contact between the sample and the crystal using the pressure anvil.
 - Acquire the IR spectrum, typically in the range of 4000 to 400 cm^{-1} .
 - Co-add multiple scans to improve the signal-to-noise ratio.
 - Process the data by performing a background subtraction.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule to aid in structural elucidation.

Methodology (Electron Ionization - EI):

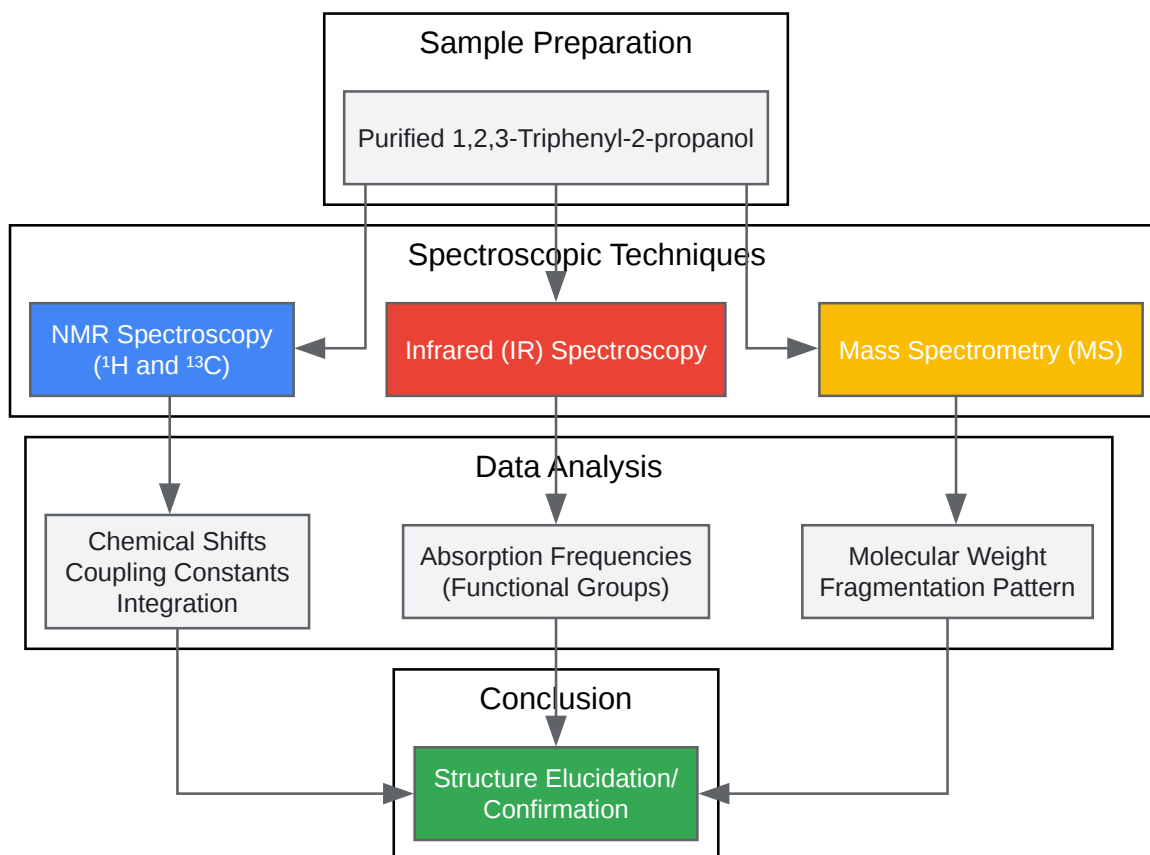
- Sample Introduction:
 - Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for a solid or after separation by gas chromatography (GC-MS).
 - The sample is vaporized in the ion source.
- Ionization:

- The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV).
- This causes the molecules to ionize, forming a molecular ion (M^+) and fragment ions.
- Mass Analysis:
 - The positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
 - The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection:
 - The separated ions are detected, and their abundance is recorded.
 - The resulting mass spectrum is a plot of relative ion abundance versus m/z .

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound like **1,2,3-Triphenyl-2-propanol**.

General Spectroscopic Analysis Workflow



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General workflow for spectroscopic analysis.

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